

Spectroscopic characterization of N-Phenylglycine potassium salt

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Compound of Interest

Compound Name: *N-Phenylglycine potassium salt*

CAS No.: 19525-59-8

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Spectroscopic Characterization of N-Phenylglycine Potassium Salt

Executive Summary

N-Phenylglycine potassium salt (NPG-K), often referred to as Potassium N-phenylglycinate, is a critical intermediate in the industrial synthesis of indigo dye and an emerging candidate for aqueous photopolymerization and carbon capture technologies.^[1] Unlike its free acid precursor, N-Phenylglycine (NPG), the potassium salt exhibits high aqueous solubility and distinct thermal stability profiles.^[1]

This guide provides a rigorous spectroscopic comparison between NPG-K and its alternatives (NPG free acid and Sodium N-phenylglycinate).^[1] It focuses on definitive identification using FTIR and NMR techniques to validate conversion efficiency and purity, essential for downstream applications in drug development and industrial catalysis.^[1]

Synthesis & Preparation Protocol

To ensure accurate characterization, the salt must be prepared with high purity.^[1] The following protocol outlines the standard conversion of NPG to NPG-K, ensuring complete neutralization

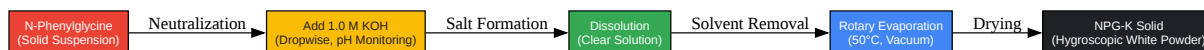
without excess alkali.

Reagents:

- N-Phenylglycine (NPG) (CAS: 103-01-5)[1]
- Potassium Hydroxide (KOH), 1.0 M Standardized Solution[1]
- Solvent: Deionized Water / Ethanol[1]

Protocol:

- Dissolution: Suspend 10.0 mmol (1.51 g) of N-Phenylglycine in 20 mL of ethanol/water (1:1 v/v). NPG is sparingly soluble in water but dissolves readily upon neutralization.[1]
- Neutralization: Add 10.0 mL of 1.0 M KOH dropwise under constant stirring at room temperature.
 - Checkpoint: Monitor pH.[1] The equivalence point is reached at pH ~8.5–9.0.[1]
- Evaporation: Remove solvent using a rotary evaporator at 50°C under reduced pressure.
- Drying: Dry the resulting white solid in a vacuum oven at 60°C for 12 hours to remove residual moisture (NPG-K is hygroscopic).



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Figure 1: Step-by-step synthesis workflow for the conversion of N-Phenylglycine to its potassium salt.

Spectroscopic Characterization

Fourier Transform Infrared Spectroscopy (FTIR)

FTIR is the primary method for confirming the formation of the salt.^[1] The disappearance of the carboxylic acid carbonyl stretch and the appearance of carboxylate anion bands are the definitive indicators.

Comparative FTIR Data:

Functional Group	N-Phenylglycine (Free Acid)	N-Phenylglycine Potassium Salt (NPG-K)	Mechanistic Insight
C=O ^[1] Stretch	1710–1730 cm ⁻¹ (Strong)	Absent	Loss of protonated carboxylic acid group. ^[1]
COO ⁻ Asymmetric	Absent	1580–1610 cm ⁻¹ (Strong)	Delocalization of electrons across the carboxylate anion. ^[1]
COO ⁻ Symmetric	Absent	1390–1410 cm ⁻¹ (Medium)	Symmetric vibration of the O-C-O bond. ^[1]
O-H Stretch	2500–3300 cm ⁻¹ (Broad)	Absent (or weak water band)	Disappearance of the acidic O-H bond. ^[1]
N-H Stretch	~3350 cm ⁻¹	~3350–3400 cm ⁻¹	Secondary amine remains intact; slight shift due to H-bonding changes. ^[1]

Interpretation: The separation (

) between the asymmetric and symmetric carboxylate stretches (

) is typically >200 cm⁻¹, characteristic of a monodentate or ionic interaction between the carboxylate and the potassium cation.^[1]

Nuclear Magnetic Resonance (NMR)

NMR provides structural validation.^[1] The deprotonation of the carboxylic acid induces electronic shielding changes, primarily affecting the

-protons and the aromatic ring protons.[\[1\]](#)

¹H NMR Comparison (Solvent: D₂O):

Proton Environment	Chemical Shift (NPG Acid)	Chemical Shift (NPG-K)	Shift Direction
-COOH	~11.0–12.0 ppm (Broad)	Disappears	Exchangeable proton removed. [1]
-CH ₂	3.85 ppm	3.65–3.75 ppm	Upfield Shielding: The negative charge of COO ⁻ increases electron density near the CH ₂ group. [1]
Aromatic (Ortho)	6.60 ppm	6.65–6.70 ppm	Slight downfield shift due to inductive effects. [1]
Aromatic (Meta/Para)	7.10–7.20 ppm	7.15–7.25 ppm	Minimal change; distal to the ionization site.

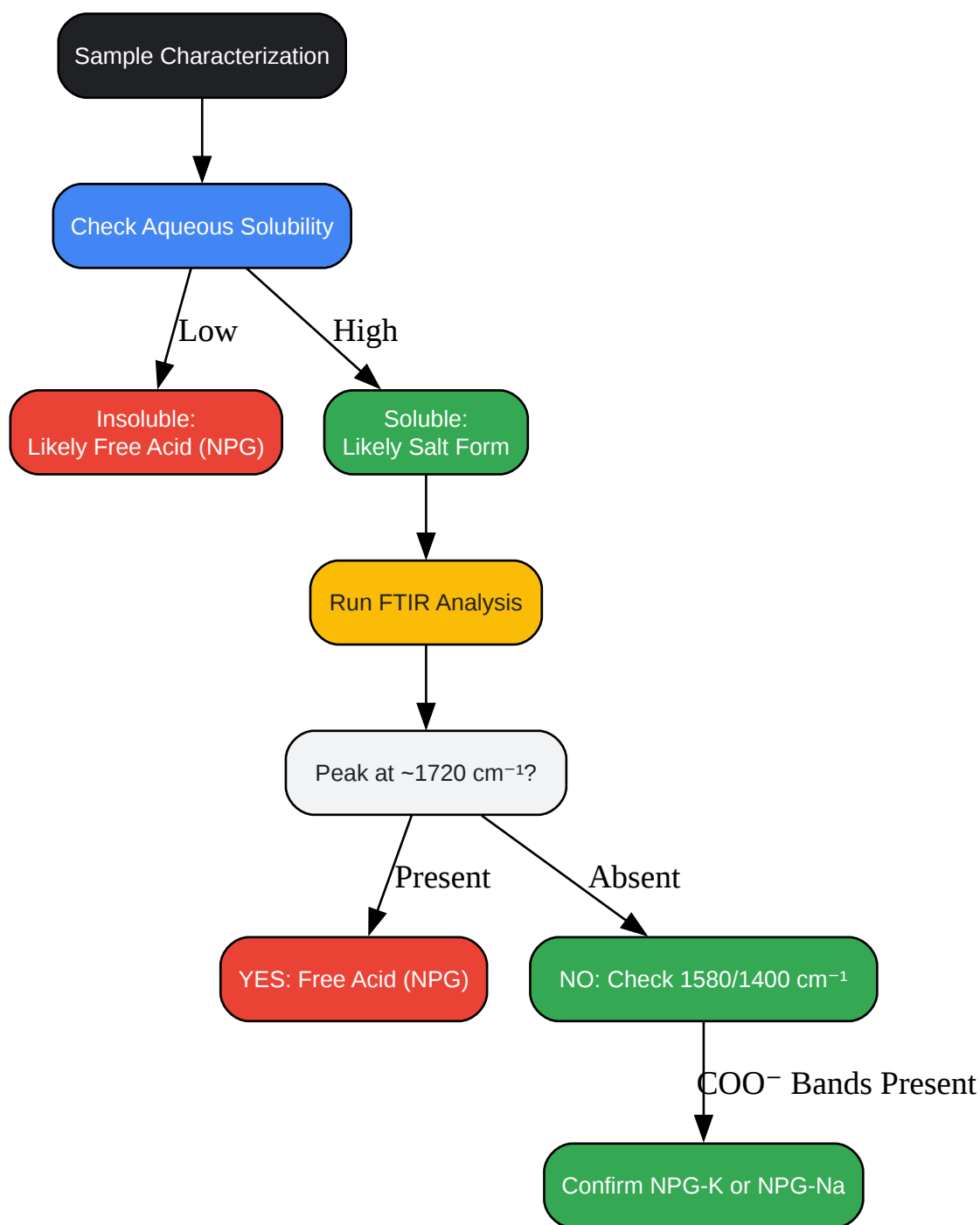
Performance Comparison: NPG-K vs. Alternatives

This section compares NPG-K against its free acid form (NPG) and the Sodium salt variant (NPG-Na).[\[1\]](#)

Table 2: Physicochemical & Performance Metrics

Feature	N-Phenylglycine (Acid)	N-Phenylglycine Potassium Salt (NPG-K)	N-Phenylglycine Sodium Salt (NPG-Na)
Solubility (Water)	Low (< 5 g/L)	High (> 500 g/L)	High (> 400 g/L)
Melting Point	126–128°C	> 250°C (Decomposition)	> 230°C (Decomposition)
Hygroscopicity	Low	High (Requires Desiccator)	Moderate
CO ₂ Capture Kinetics	N/A (Insoluble)	Fast (K ⁺ promotes faster absorption than Na ⁺)	Moderate
Photopolymerization	Used in organic resins	Preferred for aqueous systems	Used in aqueous systems

Key Insight - Cation Effect: In CO₂ capture applications, potassium salts (NPG-K) are often preferred over sodium salts (NPG-Na) because the potassium ion has a lower charge density and higher mobility, leading to faster reaction kinetics with CO₂ in aqueous amino acid salt solutions.[1]



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Figure 2: Logical decision tree for distinguishing N-Phenylglycine acid from its salt forms using solubility and FTIR spectral markers.

Applications & Implications

- Indigo Synthesis: NPG-K is the direct precursor cyclized to indoxyl.[1] Characterizing the salt ensures the neutralization step is complete before the high-temperature fusion step, preventing yield loss.[1]
- CO₂ Capture: Amino acid salts are non-volatile alternatives to amines.[1] NPG-K offers oxidative stability and, due to the potassium cation, superior absorption rates compared to sodium analogs.[1]
- Aqueous Photopolymerization: As a co-initiator, NPG-K allows for the formulation of water-based UV-curable inks and hydrogels, eliminating the need for volatile organic solvents (VOCs).[1]

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